

Safe Disposal of 4-Oxononanoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Oxononanoic acid

Cat. No.: B1294678

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This guide provides essential safety and logistical information for the proper disposal of **4-Oxononanoic acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and environmental protection.

Understanding the Hazards

4-Oxononanoic acid is classified with the following hazards:

- Acute toxicity - Oral, Category 4 (H302): Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Serious eye irritation, Category 2 (H319): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

It is crucial to handle this chemical with appropriate personal protective equipment (PPE) and to be aware of its potential risks before beginning any procedure.

Physical and Chemical Properties

A summary of key quantitative data for **4-Oxononanoic acid** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₃
Molecular Weight	172.22 g/mol [2]
CAS Number	6064-52-4[1][3]
Appearance	Liquid at standard temperature and pressure[4]
Density	1.0 ± 0.1 g/cm ³ [4]
Boiling Point	298.2 ± 13.0 °C at 760 mmHg[4]
Flash Point	148.4 ± 16.3 °C[4]

Personal Protective Equipment (PPE) and Handling

Before handling **4-Oxononanoic acid**, ensure the following PPE is worn, as recommended by precautionary statement P280:[1][5]

- Protective Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.[1]
- Protective Clothing: A laboratory coat.[1]
- Face Protection: A face shield may be necessary if there is a splash risk.

Safe Handling Practices:

- Wash hands thoroughly after handling (P264).[1][5]
- Do not eat, drink, or smoke when using this product (P270).[1]
- Avoid contact with skin and eyes.[5]
- Work in a well-ventilated area to avoid inhalation of vapors.[5]

Spill Management

In the event of a spill:

- Ensure adequate ventilation.
- Use personal protective equipment.[5]
- Absorb the spill with an inert material such as vermiculite, dry sand, or earth.[6]
- Collect the absorbed material into a suitable, sealed container for disposal.[6]
- A dilute solution of sodium carbonate (soda ash) can be used to neutralize the spill area.[6]

Step-by-Step Disposal Protocol

The primary disposal instruction for **4-Oxononanoic acid** is P501: Dispose of contents/container to an approved waste disposal plant.[5] Never dispose of the pure chemical directly down the drain. For small quantities, an in-lab neutralization procedure may be permissible if local regulations allow.

Experimental Protocol: Neutralization of Small Quantities

This protocol is for neutralizing small amounts of **4-Oxononanoic acid** before disposal. Always consult your institution's safety officer and local regulations first.

Materials:

- **4-Oxononanoic acid** waste
- Large beaker or container (polyethylene recommended)[7]
- Ice water bath
- Stir bar and stir plate
- 5-10% solution of a weak base (e.g., sodium bicarbonate or sodium carbonate/soda ash)[8]
- pH indicator strips or a pH meter

Procedure:

- **Dilution:** In a well-ventilated fume hood, place the container with the **4-Oxononanoic acid** in an ice-water bath. Slowly dilute the acid by adding it to a large volume of cold water, aiming for a concentration of approximately 5%.^[8] Always add acid to water, never the other way around.
- **Neutralization:** While stirring the diluted acid solution, slowly add the 5-10% basic solution (e.g., sodium carbonate).^[8] This is an exothermic reaction, so add the base portion-wise to control the temperature.
- **pH Monitoring:** Periodically check the pH of the solution using pH strips or a meter.^[7] Continue adding the base until the pH is stable within a neutral range of 5.0 to 10.0.^{[7][8]}
- **Final Disposal:** Once neutralized, the solution can typically be poured down the drain with a large amount of running water, provided it contains no heavy metals or other prohibited substances.^{[7][8]}
- **Container Disposal:** Rinse the empty container thoroughly with water. Dispose of the container as regular laboratory waste or according to institutional guidelines.

First Aid Measures

- **If Swallowed (P301+P312):** Call a POISON CENTER or doctor if you feel unwell.^[1] Rinse mouth (P330).^[1]
- **If in Eyes (P305+P351+P338):** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[1]
- **If Eye Irritation Persists (P337+P313):** Get medical advice/attention.^[1]
- **If on Skin (P302+P352):** Wash with plenty of soap and water.^[5] If skin irritation occurs, get medical advice/attention (P332+P313).^[5]

Mandatory Visualizations

Caption: Disposal decision workflow for **4-Oxononanoic acid**.

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- To cite this document: BenchChem. [Safe Disposal of 4-Oxononanoic Acid: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294678#4-oxononanoic-acid-proper-disposal-procedures]

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